

Application Note: In Vitro Characterization of NF- κ B Inhibition using TPCA-1

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Compound of Interest

Compound Name: NF- κ B-IN-10

Cat. No.: B12390868

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The Nuclear Factor-kappa B (NF- κ B) family of transcription factors plays a pivotal role in regulating a wide array of cellular processes, including inflammation, immunity, cell proliferation, and survival.[1] The canonical NF- κ B signaling pathway is a key mediator of cellular responses to pro-inflammatory stimuli such as cytokines (e.g., TNF- α) and pathogens.[2] In its inactive state, NF- κ B dimers are sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins.[1] Upon cellular stimulation, the I κ B kinase (IKK) complex becomes activated and phosphorylates I κ B proteins, leading to their ubiquitination and subsequent proteasomal degradation.[3] This process unmasks the nuclear localization signal on NF- κ B, allowing it to translocate to the nucleus and induce the transcription of target genes.[2] Dysregulation of the NF- κ B pathway is implicated in various diseases, including chronic inflammatory disorders and cancer, making it a critical target for therapeutic intervention.[4]

TPCA-1 (2-[(aminocarbonyl)amino]-5-(4-fluorophenyl)-3-thiophenecarboxamide) is a potent and selective small molecule inhibitor of the I κ B kinase β (IKK- β) subunit.[5][6] By targeting IKK- β , TPCA-1 effectively blocks the phosphorylation of I κ B α , thereby preventing NF- κ B nuclear translocation and subsequent activation of downstream target genes.[7] This application note provides detailed protocols for the in vitro characterization of TPCA-1, including the assessment of its effects on cell viability and its efficacy in inhibiting NF- κ B pathway activation.

Data Presentation

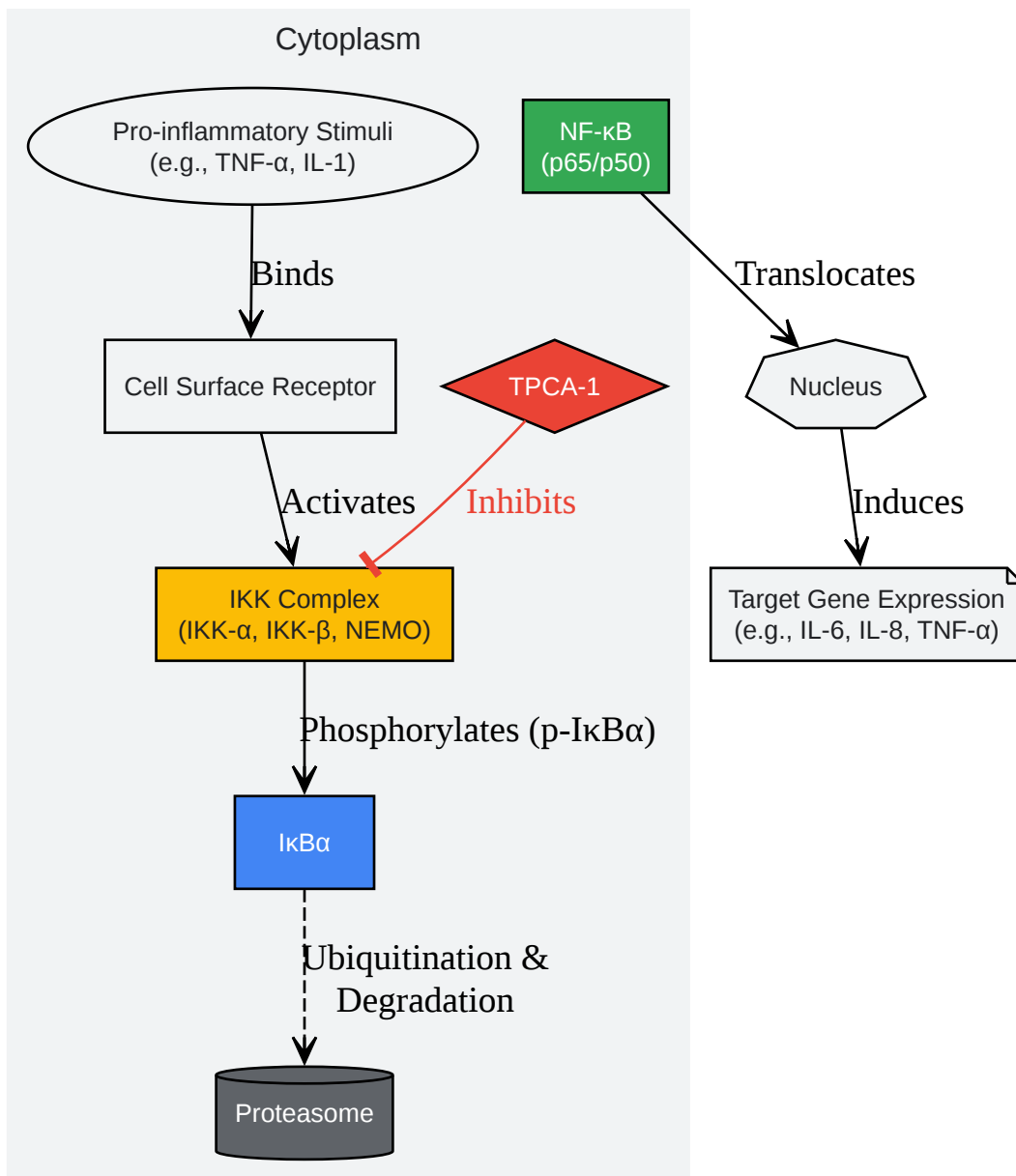
Table 1: Physicochemical Properties of TPCA-1

Property	Value
Molecular Formula	C ₁₂ H ₁₀ FN ₃ O ₂ S
Molecular Weight	295.29 g/mol
Appearance	Lyophilized powder
Solubility	Soluble in DMSO

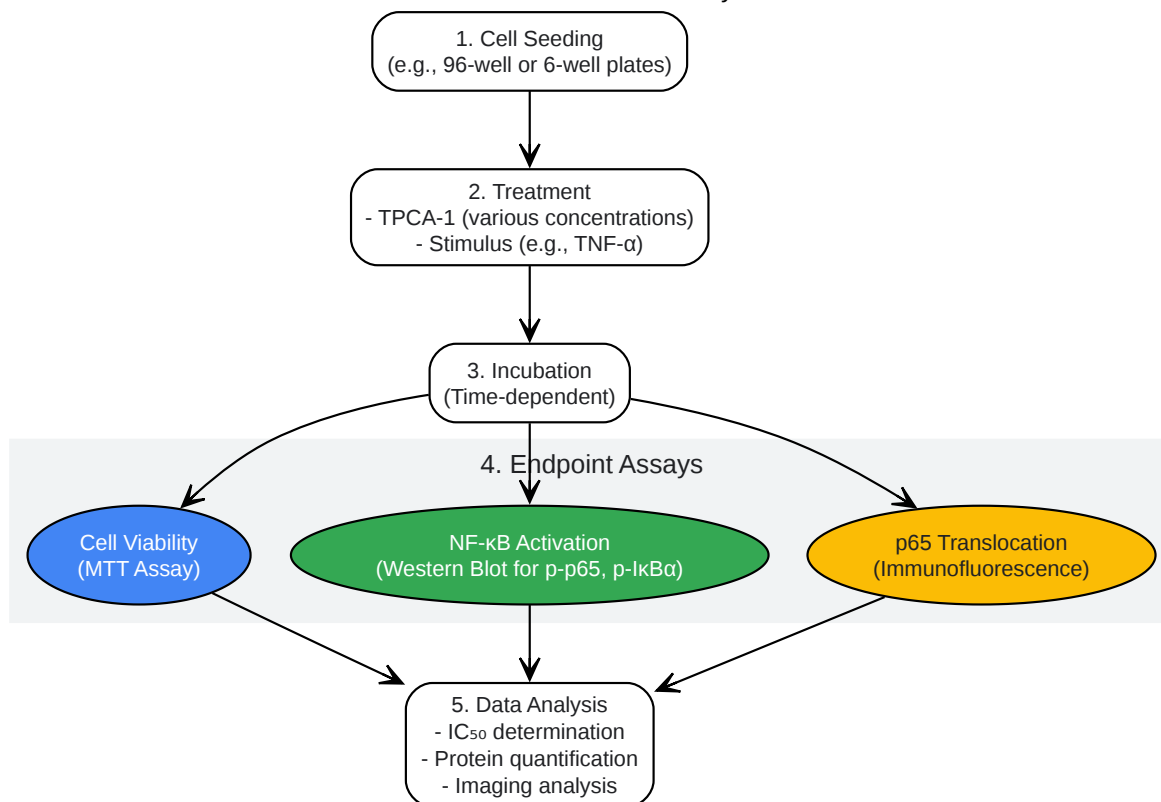
Table 2: In Vitro IC₅₀ Values of TPCA-1

Assay/Cell Line	IC ₅₀	Reference
IKK-β (cell-free)	17.9 nM	[5][6]
IKK-α (cell-free)	400 nM	[5]
TNF-α production (LPS-stimulated human monocytes)	170 nM	[5]
IL-6 production (LPS-stimulated human monocytes)	290 nM	[5]
IL-8 production (LPS-stimulated human monocytes)	320 nM	[5]
JAK1 kinase (cell-free)	43.78 nM	[8]

Mandatory Visualization

Canonical NF- κ B Signaling Pathway and Inhibition by TPCA-1

In Vitro Workflow for TPCA-1 Efficacy Assessment



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References

- 1. broadpharm.com [broadpharm.com]
- 2. NF-KAPPA B (NF-KB) - p65 (RelA) IMMUNOFLUORESCENCE LABELING KIT (NF-kappaB, NFKB-3) [fivephoton.com]
- 3. cancer-research-network.com [cancer-research-network.com]

- 4. 2.9. NF- κ B Nuclear Localization for Immunofluorescence Staining [[bio-protocol.org](#)]
- 5. [selleckchem.com](#) [[selleckchem.com](#)]
- 6. TPCA-1 | Cell Signaling Technology [[cellsignal.com](#)]
- 7. [creative-diagnostics.com](#) [[creative-diagnostics.com](#)]
- 8. [researchgate.net](#) [[researchgate.net](#)]
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